

# 1,2-Dihydroacenaphthylene-5-carbaldehyde

## chemical formula and weight

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### Compound of Interest

Compound Name: 1,2-Dihydroacenaphthylene-5-carbaldehyde

Cat. No.: B188306

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### An In-Depth Technical Guide to 1,2-Dihydroacenaphthylene-5-carbaldehyde

For researchers, scientists, and professionals in drug development, this guide provides comprehensive technical information on **1,2-Dihydroacenaphthylene-5-carbaldehyde**, a polycyclic aromatic hydrocarbon derivative.

## Chemical Properties and Data

**1,2-Dihydroacenaphthylene-5-carbaldehyde**, with the CAS number 5345-46-0, possesses a unique molecular structure that lends itself to various chemical reactions.<sup>[1][2]</sup> Its chemical formula is C<sub>13</sub>H<sub>10</sub>O, and it has a molecular weight of approximately 182.22 g/mol.<sup>[1][2]</sup>

Property	Value
Molecular Formula	C13H10O
Molecular Weight	182.22 g/mol
CAS Number	5345-46-0[1][2]
Melting Point	102-106°C[1]
Boiling Point	367.2°C at 760 mmHg[1]
Density	1.243 g/cm <sup>3</sup> [1]
Flash Point	243.6°C[1]
InChI Key	VNEOTRCBGZQYJT-UHFFFAOYSA-N

## Experimental Protocols

While specific experimental protocols for the synthesis of **1,2-Dihydroacenaphthylene-5-carbaldehyde** are not readily available in the provided search results, a general methodology for the synthesis of related acenaphthylene derivatives can be adapted from the literature on C-H activation-based tandem annulation reactions.[3]

General Procedure for Tandem C-H Penta- and Hexaannulation Reactions:

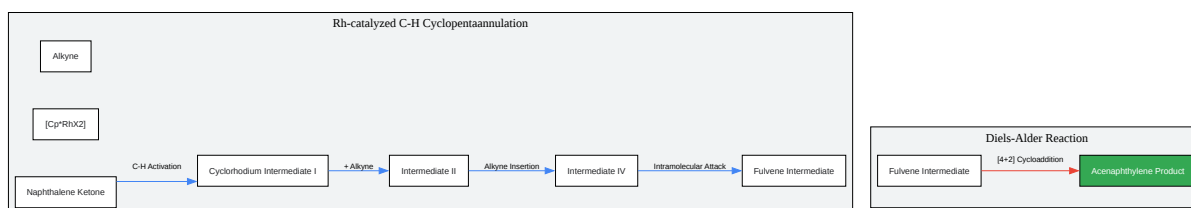
This procedure describes the synthesis of acenaphthylene derivatives and could be conceptually adapted for the target molecule.

- A 25 mL Schlenk tube equipped with a magnetic stir bar is charged with the following reagents under a nitrogen atmosphere:
  - [Cp\*RhCl<sub>2</sub>]<sub>2</sub> (5 mol%)
  - AgOTf (20 mol%)
  - CuO (3.0 equivalents)
  - 1-Methylcyclohexane-1-carboxylic acid (1-MeCHA) (0.5 equivalents)

- Naphthalene ketone substrate (1.0 equivalent)
- Alkyne (4.0 equivalents)
- 1,2-Dichloroethane (DCE) (2.0 mL)
- The vessel is securely sealed with a screw cap.
- The reaction mixture is stirred at 150°C in an oil bath for 16 hours.[3]
- Upon completion, the reaction is cooled to room temperature, and the resulting mixture is purified using appropriate chromatographic techniques to isolate the desired acenaphthylene product.

## Key Reactions and Synthetic Pathways

The synthesis of acenaphthylene derivatives often involves transition metal-catalyzed C-H activation and subsequent annulation reactions. A proposed mechanistic pathway for the formation of acenaphthylenes from naphthalene ketones and alkynes is depicted below. This process showcases a rhodium-catalyzed C-H cyclopentaannulation followed by a Diels-Alder reaction.[3]



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Figure 1: Proposed mechanism for acenaphthylene synthesis.

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## References

- 1. 1,2-Dihydroacenaphthylene-5-carbaldehyde | CAS#:5345-46-0 | Chemsrcc [chemsrc.com]
- 2. 1,2-Dihydroacenaphthylene-5-carbaldehyde | 5345-46-0 [sigmaaldrich.cn]
- 3. Construction of acenaphthylenes via C–H activation-based tandem penta- and hexaannulation reactions - PMC [pmc.ncbi.nlm.nih.gov]
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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)